

Essential Safety and Operational Guide for Handling Luteolinidin

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Compound of Interest

Compound Name: **Luteolinidin**

Cat. No.: **B1216485**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Luteolinidin**. The following procedures ensure safe operational handling and disposal of this compound.

Safety and Handling Precautions

According to the Safety Data Sheet (SDS) for **Luteolinidin** chloride, the substance does not meet the criteria for classification as a hazardous material.[\[1\]](#)[\[2\]](#)[\[3\]](#) However, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.

Personal Protective Equipment (PPE):

While no special measures are mandated, the following standard PPE is recommended for handling **Luteolinidin** in a laboratory setting:

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or safety goggles.
Hand Protection	Standard laboratory gloves (e.g., nitrile).
Body Protection	A standard laboratory coat.

Engineering Controls:

- Work in a well-ventilated area. Use of a fume hood is recommended if the material is being handled in a way that could generate dust or aerosols.

Hygiene Measures:

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

In the event of exposure or a spill, follow these procedures:

Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. [1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. [1]
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist. [1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical advice. [1]
Spill	For small spills, sweep up the solid material, taking care to avoid generating dust. Place in a suitable, labeled container for disposal. Clean the spill area with a damp cloth.

Storage and Disposal

Storage:

- Store in a tightly sealed container.
- Recommended storage temperature is -20°C.[4][5][6]
- Store in a dry and well-ventilated place.

Disposal:

As **Luteolinidin** chloride is not classified as a hazardous substance, disposal should follow local regulations for non-hazardous chemical waste.

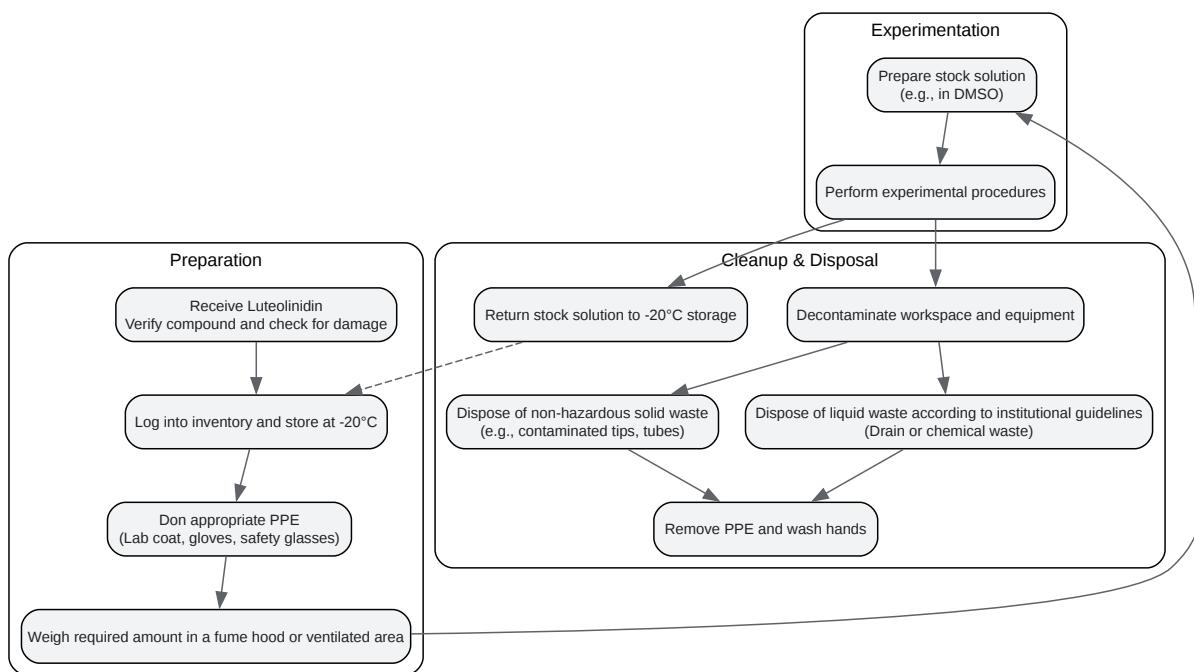
- Solid Waste: Dispose of the solid compound and any contaminated lab supplies (e.g., weigh boats, pipette tips) in the regular laboratory solid waste stream, in accordance with your institution's guidelines for non-hazardous chemical waste.
- Liquid Waste: For solutions, if permitted by local regulations, small quantities of dilute aqueous solutions may be disposed of down the drain with copious amounts of water.[1][2][3] However, it is crucial to consult and adhere to your institution's specific policies on drain disposal. If drain disposal is not permitted, collect the waste in a labeled container and dispose of it through your institution's chemical waste program.

Physicochemical and Quantitative Data

Property	Value
Molecular Formula	C ₁₅ H ₁₁ O ₅ Cl
Molecular Weight	306.70 g/mol
Appearance	Red to black solid powder[4][7]
Solubility	Soluble in DMSO (approx. 30 mg/mL); Sparingly soluble in water (approx. 69.75 mg/L at 25°C). [7][8][9]
Storage Temperature	-20°C[4][5][6]

Experimental Workflow

The following diagram outlines a standard workflow for handling **Luteolinidin** in a research setting, from receipt of the compound to its final disposal.



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Luteolinidin Handling Workflow

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